

The Natural Source of Rediocide C: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Rediocide C*

Cat. No.: *B15557569*

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of **Rediocide C**, a daphnane diterpenoid naturally occurring in *Trigonostemon reidioides*. The document is intended for researchers, scientists, and drug development professionals, offering a centralized resource on the extraction, purification, and biological context of this potent bioactive compound.

Introduction to *Trigonostemon reidioides* and its Bioactive Constituents

Trigonostemon reidioides (Kurz) Craib, a member of the Euphorbiaceae family, is a shrub native to Southeast Asia, including Thailand, Vietnam, Laos, and Cambodia.[1] Traditionally, various parts of the plant, particularly the roots, have been used in folk medicine to treat a range of ailments such as snakebites, food poisoning, asthma, and inflammatory conditions.[1][2][3] Phytochemical investigations have revealed that *Trigonostemon reidioides* is a rich source of structurally diverse and biologically active compounds, most notably daphnane-type diterpenoids.[4][5]

The daphnane diterpenoids are a major class of compounds isolated from this genus and are recognized for a variety of potent biological activities, including insecticidal, acaricidal, cytotoxic, and antiviral properties.[2][5] Among these, the "rediocides" are a specific series of daphnane diterpenoids that have garnered significant scientific interest. **Rediocide C**, alongside its congeners Rediocide A, B, E, F, and G, has been successfully isolated from the roots of *Trigonostemon reidioides*. [6][7]

Quantitative Data on Rediocide Isolation

While specific yield data for **Rediocide C** from *Trigonostemon reidioides* is not extensively detailed in the available literature, the isolation of its analogue, Rediocide A, provides a quantitative benchmark. The yield of Rediocide A has been reported to be approximately 0.75% of the initial crude methylene chloride extract from the plant's roots.[8] The yields of other rediocides, including **Rediocide C**, are generally lower, as they are often described as minor analogues.

The following table summarizes the key compounds isolated from the roots of *Trigonostemon reidioides*, with a focus on the daphnane diterpenoids.

Compound	Compound Type	Plant Part	Extraction Solvent(s)	Reported Biological Activity	Reference
Rediocide A	Daphnane Diterpenoid	Roots	Methanol, Methylene Chloride, Hexane	Insecticidal, Acaricidal, Anti-tumor	[6] [8] [9]
Rediocide C	Daphnane Diterpenoid	Roots	Hexane	Acaricidal	[6]
Rediocide B	Daphnane Diterpenoid	Roots	Methanol	Insecticidal	[7] [10]
Rediocide E	Daphnane Diterpenoid	Roots	Hexane	Acaricidal	[6]
Rediocide F	Daphnane Diterpenoid	Roots	Hexane	Acaricidal	[6]
Rediocide G	Daphnane Diterpenoid	Roots	Not Specified	Cytotoxic	[7]
Trigonoreidon B	Diterpenoid	Roots	Not Specified	Anti-inflammatory	[3]
Trigonostemone	Phenanthrene	Roots	Not Specified	Antibacterial	[2]
Lotthanongine	Flavonoidal Indole Alkaloid	Roots	Not Specified	Not Specified	[2]

Experimental Protocols: Isolation and Purification of Rediocide C

The following is a synthesized experimental protocol for the isolation and purification of **Rediocide C** from the roots of *Trigonostemon reidioides*, based on methodologies reported for the isolation of daphnane diterpenoids from this plant.

Plant Material Collection and Preparation

- Collection: The roots of *Trigonostemon reidioides* are collected and authenticated by a qualified botanist.
- Preparation: The roots are washed, air-dried, and then ground into a fine powder.

Extraction

- Solvent Extraction: The powdered root material is subjected to exhaustive extraction with n-hexane at room temperature. Alternatively, a sequential extraction with solvents of increasing polarity (e.g., hexane, methylene chloride, methanol) can be employed.
- Concentration: The resulting hexane extract is concentrated under reduced pressure using a rotary evaporator to yield a crude extract.

Chromatographic Purification

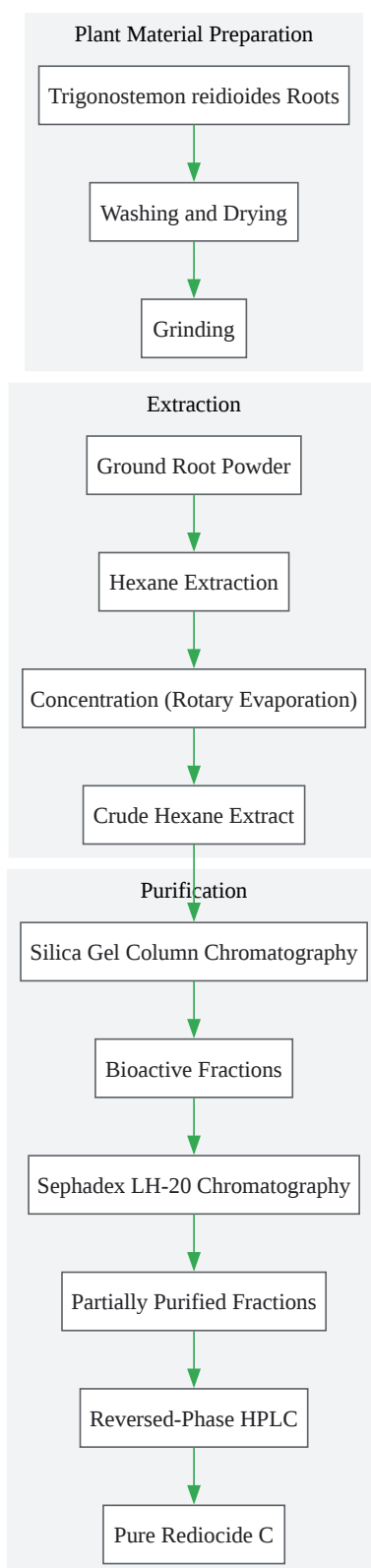
- Initial Fractionation (Bioassay-Guided): The crude hexane extract is subjected to silica gel column chromatography, eluting with a gradient of n-hexane and ethyl acetate. Fractions are collected and monitored by thin-layer chromatography (TLC). Fractions exhibiting acaricidal activity are pooled.
- Sephadex LH-20 Chromatography: The active fractions are further purified by gel permeation chromatography on a Sephadex LH-20 column using a suitable solvent system (e.g., methanol) to remove pigments and other impurities.
- High-Performance Liquid Chromatography (HPLC): The final purification of **Rediocide C** is achieved by reversed-phase HPLC.
 - Column: A C18 column is typically used.
 - Mobile Phase: A gradient system of acetonitrile and water is a common choice.
 - Detection: UV detection at an appropriate wavelength (e.g., 220 nm) is used to monitor the elution of compounds.

- Fractions corresponding to the peak of **Rediocide C** are collected and the solvent is evaporated.

Structure Elucidation

The structure of the isolated **Rediocide C** is confirmed by spectroscopic methods, including:

- Mass Spectrometry (MS): To determine the molecular weight and formula.
- Nuclear Magnetic Resonance (NMR): ^1H , ^{13}C , and 2D NMR (COSY, HMQC, HMBC) experiments to elucidate the detailed chemical structure and stereochemistry.



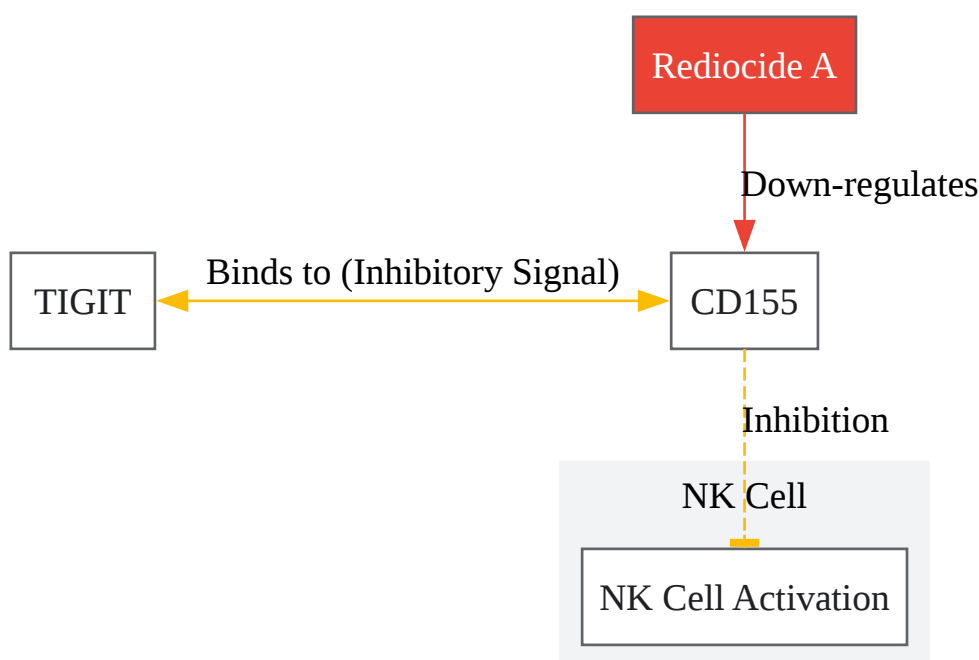
[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and purification of **Rediocide C**.

Biological Activity and Signaling Pathways

While the specific signaling pathways modulated by **Rediocide C** are not yet fully elucidated, studies on the closely related Rediocide A provide valuable insights into the potential mechanisms of action for this class of compounds. Rediocide A has been shown to exhibit anti-tumor activity by overcoming the immuno-resistance of non-small cell lung cancer (NSCLC) to Natural Killer (NK) cells.[9][11] This is achieved through the down-regulation of the immune checkpoint protein CD155 (also known as the poliovirus receptor) on the surface of cancer cells.

The TIGIT/CD155 signaling pathway is a critical immune checkpoint. TIGIT, an inhibitory receptor expressed on NK cells and T cells, binds to CD155 on tumor cells, leading to the suppression of the anti-tumor immune response. By down-regulating CD155, Rediocide A effectively blocks this inhibitory signal, thereby enhancing NK cell-mediated cytotoxicity against cancer cells. Given the structural similarity, it is plausible that **Rediocide C** may exert its biological effects through similar or related pathways.



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of Rediocide A in cancer immunotherapy.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Potential Roles of Iridoid Glycosides and Their Underlying Mechanisms against Diverse Cancer Growth and Metastasis: Do They Have an Inhibitory Effect on Cancer Progression? - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Targeting CD155 by rediocide-A overcomes tumour immuno-resistance to natural killer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. scilit.com [scilit.com]
- 5. mdpi.com [mdpi.com]
- 6. researchgate.net [researchgate.net]
- 7. Editorial: Regulated cell death (RCD) in cancer: signaling pathways activated by natural products and their nano-formulations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. Targeting CD155 by rediocide-A overcomes tumour immuno-resistance to natural killer cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. scientificarchives.com [scientificarchives.com]
- 10. An HPLC method for simultaneous quantitative determination of seven secoiridoid glucosides separated from the roots of *Ilex pubescens*. | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 11. Bioactive Compounds in Oxidative Stress-Mediated Diseases: Targeting the NRF2/ARE Signaling Pathway and Epigenetic Regulation | MDPI [mdpi.com]
- To cite this document: BenchChem. [The Natural Source of Rediocide C: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557569/docs#the-natural-source-of-rediocide-c-a-technical-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)